

Validated LC-MS/MS Method for Tolinapant Quantification in Human Plasma

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Compound Focus: Tolinapant

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The following protocol is adapted from a bioanalytical method that was developed and validated according to US FDA guidelines to support Phase I/II clinical trials of **Tolinapant** (ASTX660) in adults with advanced solid tumors or lymphomas [1] [2].

Materials and Reagents

- **Analytes:** **Tolinapant** and its internal standard, **d4-tolinapant** [2].
- **Mobile Phase:**
 - **Mobile Phase A:** 0.1% formic acid in water [2].
 - **Mobile Phase B:** 0.1% formic acid in acetonitrile [2].
- **Extraction Solvent:** Methyl tert-butyl ether (MTBE) [2].
- **Blank Matrix:** Drug-free human plasma with K₂EDTA as an anticoagulant [2].

Instrumentation and Chromatography

- **LC System:** HPLC system (e.g., Shimadzu LC-30AD) [2].
- **Mass Spectrometer:** Tandem mass spectrometer (e.g., Sciex API 5500) with positive turbo ion spray ionization [2].
- **Analytical Column:** Acquity BEH C18 (1.7 μm, 50 mm × 2.1 mm i.d.) [2].
- **Column Temperature:** Ambient [2].
- **Flow Rate:** 0.6 mL/min [2].
- **Injection Volume:** 5 μL [2].

- **Gradient Program:** The following table details the mobile phase gradient used for separation [2]:

Time (min)	% Mobile Phase B (0.1% FA in ACN)	Elution Mode
0.00	15%	Isocratic
0.20	50%	Step Gradient
1.00	95%	Linear Gradient
1.50	95%	Isocratic
2.20	15%	Linear Gradient
3.15	15%	Re-equilibration

Mass Spectrometry Detection

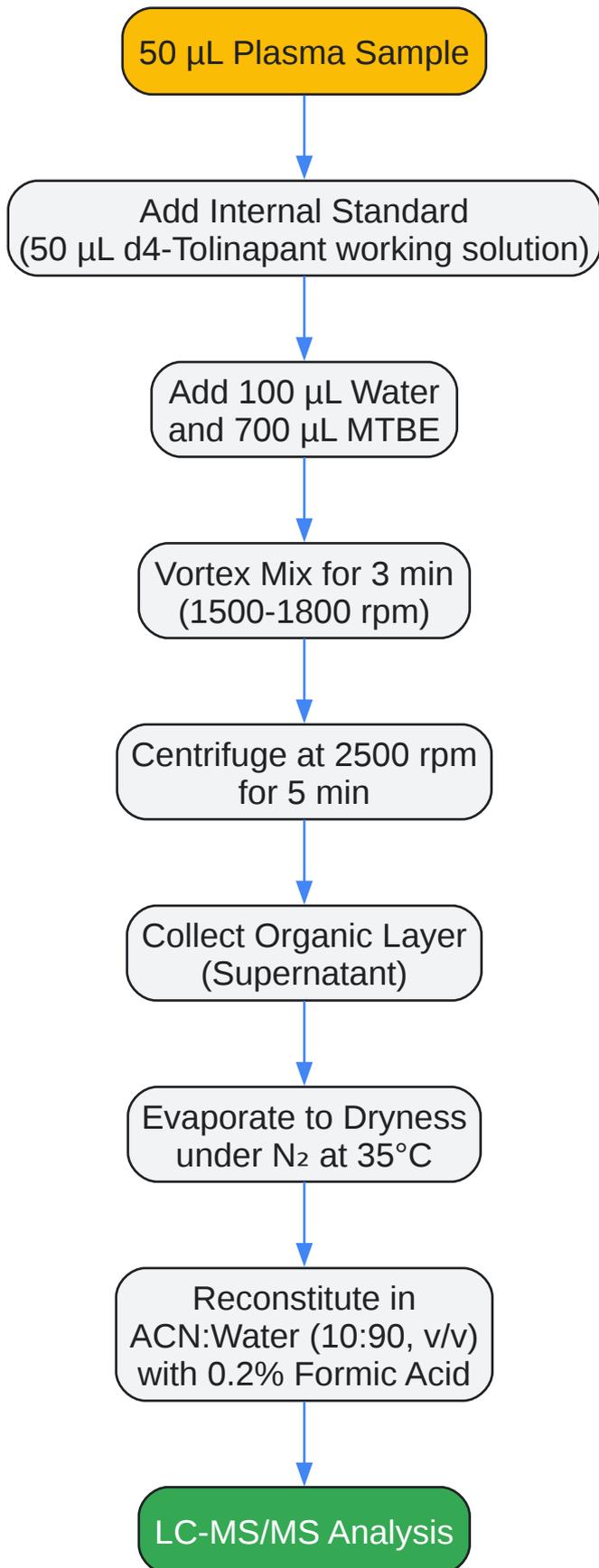
Detection was performed in **Multiple Reaction Monitoring (MRM)** mode. The key parameters are summarized below [2]:

Analyte	Precursor Ion → Product Ion (m/z)	Declustering Potential (V)	Collision Energy (V)
Tolinapant	540.5 → 439.3	110	38
d4-Tolinapant (IS)	554.5 → 443.3	120	40

- **Ion Source Conditions:** Turbolon spray voltage: 5000 V; temperature: 500°C; curtain gas: 30 psi; collision gas: 8 psi; nebulizing and auxiliary gas: 50 psi each [2].

Sample Preparation: Liquid-Liquid Extraction Workflow

The sample preparation procedure is visually summarized in the following diagram:



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Method Validation Summary

The described method was rigorously validated. The key performance characteristics are tabulated below [2]:

Validation Parameter	Result
Linear Range	1 - 500 ng/mL
Correlation Coefficient (r^2)	0.999
Intra-day Precision (CV)	< 11.4%
Inter-day Precision (CV)	< 11.4%
Accuracy	101% (for dilution QC)
Mean Recovery	85.1 - 94.4%
Matrix Effect	Negligible

Clinical Application of the Method

This validated method is not just a theoretical exercise; it has been successfully applied in clinical trials to determine the human pharmacokinetic profile of **Tolinapant** [1] [2].

Recent and ongoing clinical studies are exploring **Tolinapant** in combination with other therapies. For instance:

- A 2024 study published in *Clinical Cancer Research* combined **Tolinapant** (180 mg/day) with definitive radiotherapy in patients with advanced head and neck cancer. The treatment was well-tolerated and showed a proliferation of activated T-cells in a subset of patients [3].
- The CRAIN trial, a Phase 1b study initiated in 2024, is determining the safe dosage of **Tolinapant** when combined with standard cisplatin-based chemoradiotherapy for treating cervical cancer [4].

Key Considerations for Method Adaptation

When implementing this method in your laboratory, consider the following:

- **Selectivity:** The method demonstrated high selectivity for **Tolinapant**, with no endogenous interference from six independent batches of blank human plasma [2].
- **Robustness:** The use of a stable isotopic internal standard (d4-**tolinapant**) corrects for potential variability during sample preparation and ionization, contributing to the method's high precision and accuracy [2].
- **Regulatory Compliance:** This method was validated per FDA guidelines, making it suitable for supporting regulatory submissions for clinical trials [1] [2].

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